

Vat Brown 1 chemical structure and properties

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Compound of Interest

Compound Name: *Vat Brown 1*

Cat. No.: *B15555092*

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An In-depth Technical Guide to Vat Brown 1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **Vat Brown 1**, an anthraquinone-based vat dye. The information is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information on this compound.

Chemical Structure and Identification

Vat Brown 1, also known as C.I. 70800, is a complex polycyclic aromatic compound. Its chemical structure is based on an anthraquinone framework.

Chemical Identifiers

Identifier	Value
IUPAC Name	Not consistently available in literature
CAS Number	2475-33-4[1][2][3]
C.I. Number	70800[2][4]
Molecular Formula	C ₄₂ H ₁₈ N ₂ O ₆ [2][4][5]
Molecular Weight	646.60 g/mol [1][2][4]
InChI Key	DCYIADGZPJOOFN-UHFFFAOYSA-N[1]
Synonyms	Vat Navy Brown BR, Vat Brown BR, Vat Brown 2R, Cibanon Brown BR, Anthramar Brown BR, Dycosthren Brown BR, Mikethrene Brown BR[3][6][7]

Physicochemical Properties

Vat Brown 1 is a dark brown or deep red powder.[2][5] It is characterized by its insolubility in water and most common organic solvents under ambient conditions.

Table of Physicochemical Properties

Property	Value
Physical State	Powder[2][5]
Color	Dark brown, Reddish-brown[6]
Solubility	Insoluble in water and cold xylene; Slightly soluble in hot tetralin and hot xylene[4][5][6]
Behavior in Concentrated Sulfuric Acid	Greenish-gray or Copenhagen green, with a brown precipitate upon dilution[4][6]
Leuco Form Color (Alkaline Reduction)	Yellowish-brown[5][6]
Leuco Form Color (Acid Reduction)	Dark olive[4][6]

Synthesis of Vat Brown 1

The synthesis of **Vat Brown 1** is a multi-step process that underscores the complexity of vat dye manufacturing. One documented method involves the condensation of 1,4-diaminoanthraquinone with two molecules of 1-bromoanthracene-9,10-dione, followed by a ring-closure reaction.^[4] A more intricate, seven-step synthesis has also been reported, which, while having a low overall yield, provides a detailed pathway.^[8]

Experimental Protocol: A Representative Synthesis Pathway

The following protocol is a generalized representation based on described synthetic routes.^[8] ^[9]^[10] Researchers should consult specific literature for precise reaction conditions and safety protocols.

Step 1: Preparation of 1-Amino-5-benzamidoanthraquinone

- 1,5-diaminoanthraquinone is partially acylated using benzoyl chloride.
- The resulting mixture of mono- and di-acylated products undergoes acidic hydrolysis to yield 1-amino-5-benzamidoanthraquinone.^[9]^[10]

Step 2: Preparation of 1-Benzoylamino-4-bromoanthraquinone

- 1-aminoanthraquinone is acylated with benzoyl chloride to produce 1-benzamidoanthraquinone.
- The product is then brominated to yield 1-benzoylamino-4-bromoanthraquinone.^[9]^[10]

Step 3: Condensation

- The two intermediates, 1-amino-5-benzamidoanthraquinone and 1-benzoylamino-4-bromoanthraquinone, are condensed in a high-boiling solvent such as nitrobenzene.^[9]

Step 4: Ring Closure (Carbazolation)

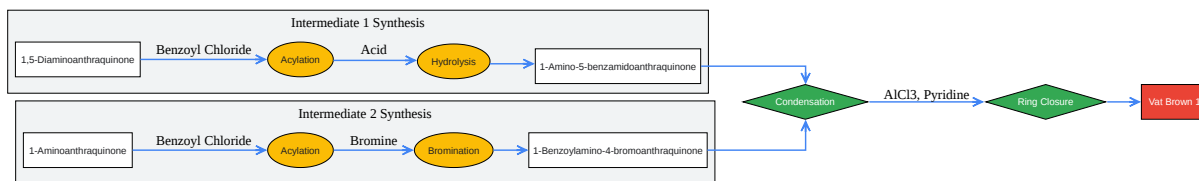
- The condensation product is subjected to a ring-closure reaction in the presence of a Lewis acid like aluminum chloride in a solvent such as pyridine to form the final **Vat Brown 1**

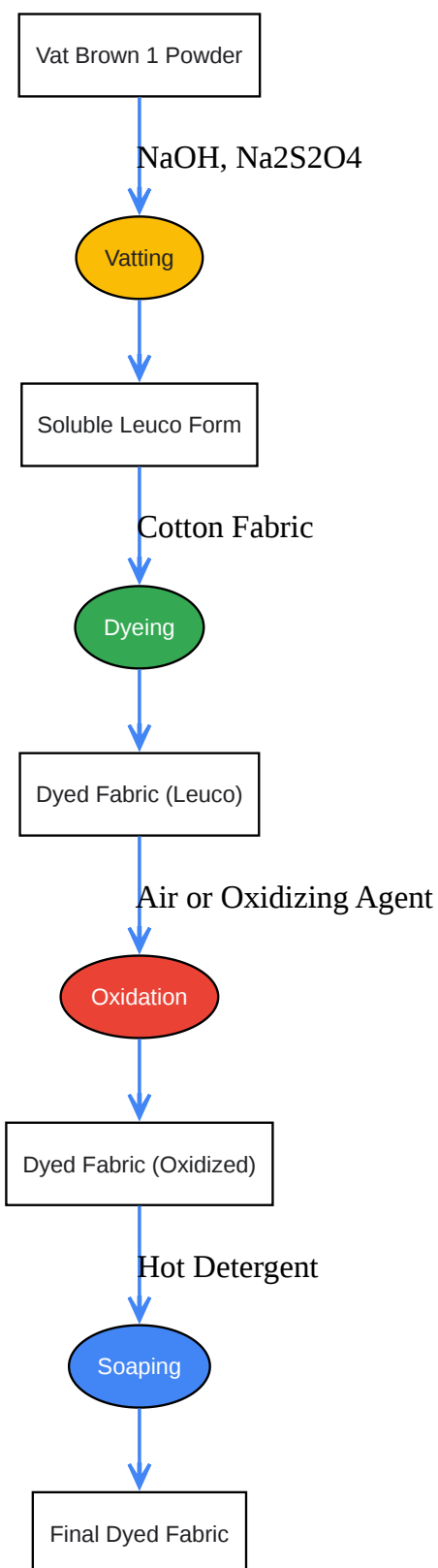
molecule.[8]

Step 5: Purification

- The crude product is purified through a series of washing and filtration steps to remove impurities.

Synthesis Pathway Diagram





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